

# In-Depth Technical Guide: Thermal Stability of 1,9-Nonanediol, Dimethanesulfonate

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## Compound of Interest

Compound Name: 1,9-Nonanediol,  
dimethanesulfonate

Cat. No.: B1618089

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For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

This technical guide provides a comprehensive overview of the expected thermal stability of **1,9-nonanediol, dimethanesulfonate**. It is important to note that a thorough search of publicly available scientific literature yielded no specific experimental data on the thermal decomposition of this compound. Consequently, this guide synthesizes information from analogous structures, such as other alkane dimethanesulfonates and metal methanesulfonates, to provide a scientifically grounded estimation of its thermal properties and potential degradation pathways.

The guide also details the standard experimental protocols for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) that would be employed to formally assess the thermal stability of **1,9-nonanediol, dimethanesulfonate**. Furthermore, given that alkylating agents are a significant area of interest in drug development, this document includes a discussion on the potential genotoxicity of sulfonate esters and a visualization of the DNA alkylation and damage response pathway.

## Physicochemical Properties

To establish a baseline, the properties of the parent diol, 1,9-nonanediol, are presented. The esterification of the hydroxyl groups with methanesulfonyl chloride to form the

dimethanesulfonate would significantly alter these properties, likely increasing the molecular weight, and changing the melting and boiling points.

Table 1: Physicochemical Properties of 1,9-Nonanediol

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>2</sub>	N/A
Molecular Weight	160.26 g/mol	N/A
Melting Point	45-47 °C	N/A
Boiling Point	295 °C	N/A

## Predicted Thermal Stability and Decomposition

While direct TGA and DSC data for **1,9-nonanediol, dimethanesulfonate** are unavailable, the thermal behavior of related compounds can provide valuable insights.

### Comparative Analysis:

- Metal Methanesulfonates:** Studies on various bivalent transition metal and alkali rare earth metal methanesulfonates have shown that the onset of mass loss in air generally occurs at temperatures above 400°C. This suggests that the methanesulfonate group itself is thermally robust.
- Sulfonated Polymers:** Research on sulfonated poly(ether ether ketone) (SPEEK) indicates that desulfonation can begin at temperatures as low as 160°C, although this is highly dependent on the presence of a proton source. The sodium salt form of SPEEK shows enhanced thermal stability.
- Alkyl Sulfonate Esters:** The thermal stability of alkyl sulfonate esters is known to be influenced by the nature of the alcohol. Esters of primary alcohols, such as 1,9-nonanediol, are generally more stable than those of secondary or tertiary alcohols.

Based on this information, **1,9-nonanediol, dimethanesulfonate**, as a diester of a primary diol, is predicted to exhibit good thermal stability, with significant decomposition likely occurring

at temperatures well above 200°C in an inert atmosphere. The primary decomposition pathways are expected to involve the cleavage of the C-O bond of the ester linkage.

Table 2: Thermal Decomposition Data of Related Methanesulfonate Compounds

Compound Type	Onset of Decomposition (in Air)	Reference
Bivalent Transition Metal Methanesulfonates	> 400 °C	N/A
Alkali Rare Earth Metal Methanesulfonates	> 400 °C	N/A

## Experimental Protocols for Thermal Analysis

To definitively determine the thermal stability of **1,9-nonanediol, dimethanesulfonate**, the following experimental protocols for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are recommended.

### Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which the compound begins to decompose and to quantify the mass loss as a function of temperature.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) of **1,9-nonanediol, dimethanesulfonate** is placed in an inert sample pan (e.g., alumina or platinum).
- Atmosphere: The experiment should be conducted under a continuous flow of an inert gas, such as nitrogen or argon, at a flow rate of 20-50 mL/min to prevent oxidative decomposition.
- Temperature Program: The sample is heated from ambient temperature (e.g., 25°C) to a final temperature (e.g., 600°C) at a constant heating rate, typically 10°C/min.

- **Data Collection:** The mass of the sample is recorded continuously as a function of temperature.
- **Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset of decomposition (the temperature at which significant mass loss begins) and the temperatures of maximum rates of decomposition (from the derivative of the TGA curve, DTG).

## Differential Scanning Calorimetry (DSC)

**Objective:** To identify thermal transitions such as melting, crystallization, and decomposition, and to measure the enthalpy changes associated with these events.

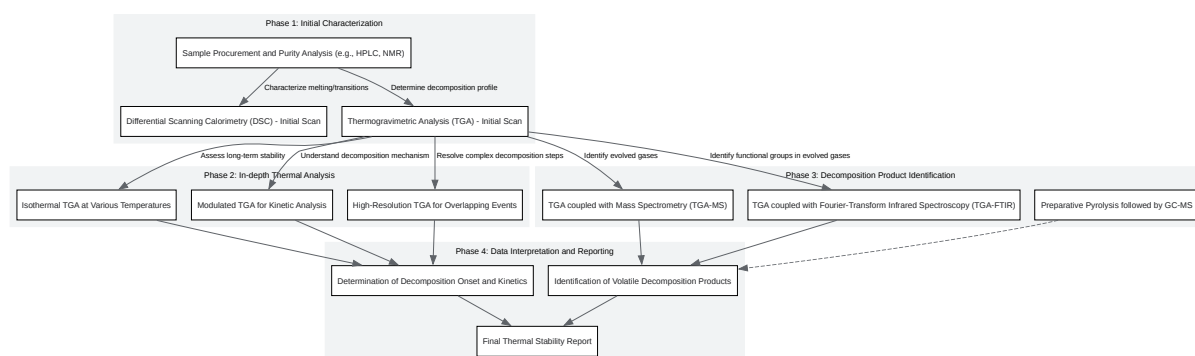
**Methodology:**

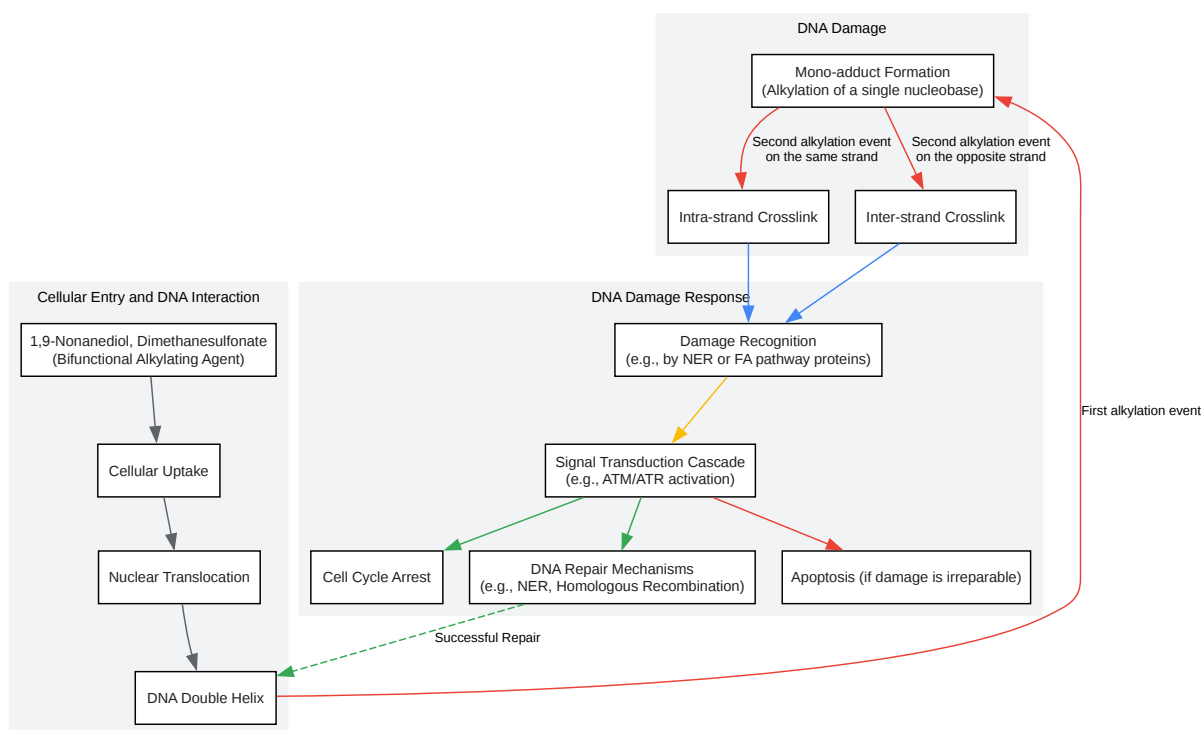
- **Instrument:** A calibrated differential scanning calorimeter.
- **Sample Preparation:** A small, accurately weighed sample (typically 2-5 mg) of **1,9-nonanediol, dimethanesulfonate** is hermetically sealed in an aluminum or copper sample pan. An empty, sealed pan is used as a reference.
- **Atmosphere:** The experiment is conducted under a continuous flow of an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min.
- **Temperature Program:** The sample and reference are heated from a sub-ambient temperature (e.g., 0°C) to a temperature beyond any expected transitions (e.g., 300°C) at a constant heating rate, typically 10°C/min. A cooling and second heating cycle may also be performed to investigate the thermal history of the sample.
- **Data Collection:** The differential heat flow between the sample and the reference is recorded as a function of temperature.
- **Analysis:** The resulting DSC thermogram (heat flow vs. temperature) is analyzed to identify endothermic events (e.g., melting) and exothermic events (e.g., decomposition). The peak temperature and the integrated area of the peaks provide information about the transition temperature and the enthalpy of the transition, respectively.

## Mandatory Visualizations

### Experimental Workflow

The logical workflow for a comprehensive thermal stability analysis of a compound like **1,9-nonanediol, dimethanesulfonate** is outlined below.





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